

An In-Depth Technical Guide to the Safety and Handling of Dimethyl Phthalate

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Compound of Interest

Compound Name: *Dimethyl 3-(bromomethyl)phthalate*

Cat. No.: *B1344209*

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Disclaimer: This guide provides a detailed overview of the safety data for Dimethyl Phthalate (CAS No. 131-11-3), a related compound to **Dimethyl 3-(bromomethyl)phthalate**. A comprehensive Safety Data Sheet (SDS) for **Dimethyl 3-(bromomethyl)phthalate** was not readily available.

This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive summary of the known properties, hazards, and handling protocols for Dimethyl Phthalate (DMP).

Chemical Identification and Physical Properties

Dimethyl Phthalate is a colorless, oily liquid with a slightly sweet, aromatic odor.^{[1][2][3]} It is primarily used as a plasticizer, in solid rocket propellants, and as an insect repellent.^[3]

Property	Value	Reference
CAS Number	131-11-3	[1][4]
Molecular Formula	C10H10O4	[1][4][5]
Molecular Weight	194.19 g/mol	[3][5][6]
Melting Point	2 - 3 °C / 35.6 - 37.4 °F	[1][2]
Boiling Point	282 °C / 539.6 °F	[1][2]
Flash Point	146 - 150 °C / 295 - 302 °F	[1][2][7]
Density	1.19 g/mL at 25 °C	[1]
Vapor Pressure	0.008 mbar at 20 °C	[1]
Water Solubility	Slightly soluble/Negligible	[1][3]
log Pow (Octanol/Water Partition Coefficient)	1.56 - 2.2	[3]
Autoignition Temperature	460 °C / 860 °F	[1][7]

Hazard Identification and Classification

DMP is classified as harmful to aquatic life.[8] While it has low acute toxicity, it can cause irritation to the eyes, skin, and respiratory tract upon exposure.[3][6][7][8]

GHS Hazard Statements:

- H402: Harmful to aquatic life.

Precautionary Statements:

- P273: Avoid release to the environment.[8]
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Dimethyl Phthalate exhibits low acute toxicity through oral, dermal, and inhalation routes.[\[6\]](#)[\[7\]](#) Chronic exposure may have slight effects on growth and the kidneys, based on animal studies.[\[3\]](#)

Toxicity Data	Value	Species	Reference
Oral LD50	4390 - 8200 mg/kg	Rat	[6]
Dermal LD50	> 4800 mg/kg	Guinea Pig	[6]
Dermal LD50	38000 mg/kg	Rat	[6]
Maternal Toxicity (NOAEL)	800 mg/kg-day	Mouse	[9]
Maternal Toxicity (LOAEL)	3600 mg/kg-day	Mouse	[9]
Fetal Effects (NOAEL)	3600 mg/kg-day	Mouse	[9]

Key Toxicological Endpoints:

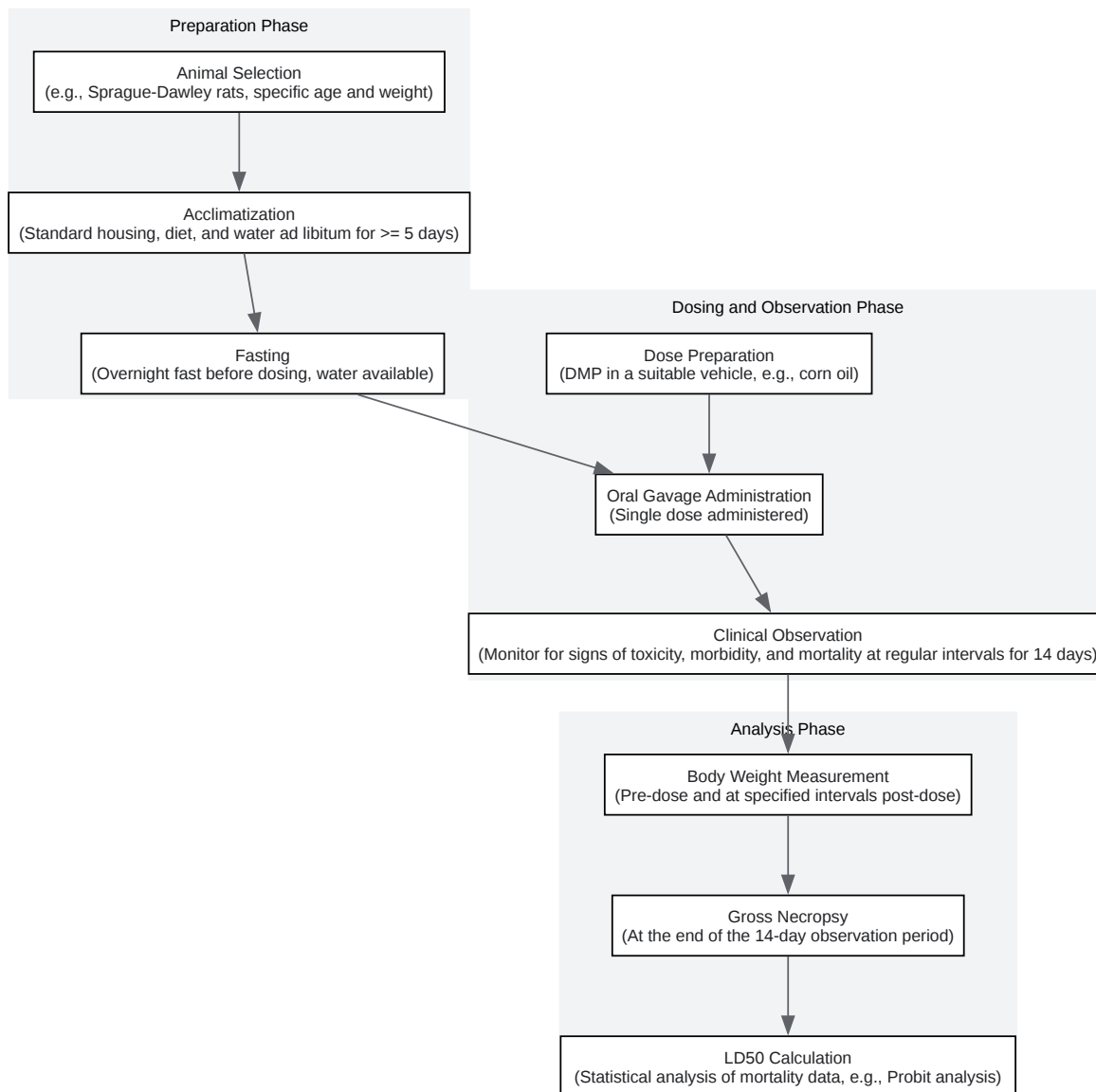
- Skin Irritation: Produces minimal skin irritation in both animals and humans.[\[6\]](#)
- Eye Irritation: Can cause eye irritation.[\[6\]](#)[\[8\]](#)
- Sensitization: Not considered a skin sensitizer.[\[6\]](#)
- Carcinogenicity: Not classifiable as to its carcinogenicity to humans (Group D).[\[3\]](#)
- Genotoxicity: Available data do not support a mutagenic or genotoxic potential.[\[10\]](#)
- Reproductive/Developmental Effects: No significant reproductive or developmental effects have been observed in animal studies at typical exposure levels.[\[3\]](#)[\[10\]](#)

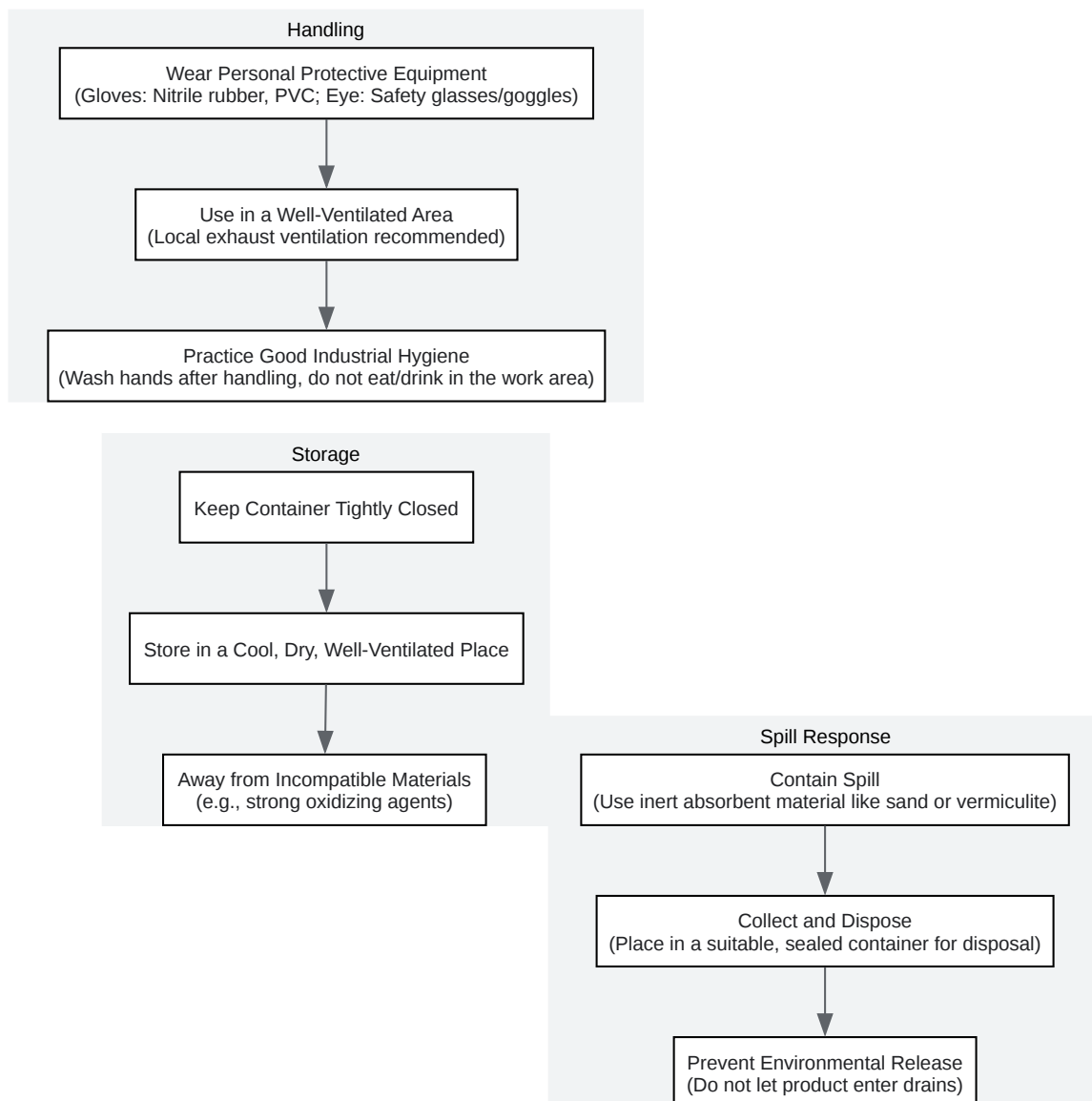
Experimental Protocols

Detailed experimental methodologies for key toxicological assessments are crucial for the interpretation of safety data. The following represents a generalized protocol for an acute oral

toxicity study, based on standard OECD guidelines, which would be used to determine the LD50 values cited above.

Experimental Workflow: Acute Oral Toxicity (LD50) Study





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